

No Catalytic Applications Found for 2-Methyl-[1,1'-biphenyl]-3-ol

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Compound of Interest

Compound Name: 2-Methyl-[1,1'-biphenyl]-3-ol

Cat. No.: B025949

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Despite a comprehensive search of scientific literature and patent databases, no specific applications of **2-Methyl-[1,1'-biphenyl]-3-ol** as a ligand in catalysis have been documented.

Extensive queries for the use of this specific biphenyl alcohol derivative in common catalytic reactions, such as Suzuki-Miyaura cross-coupling, Buchwald-Hartwig amination, or asymmetric catalysis, did not yield any published research, application notes, or detailed experimental protocols.

The search did identify numerous examples of other biphenyl derivatives being used as ligands in a wide range of catalytic processes. These include well-established ligand families like BIPOLE (axially chiral [1,1'-biphenyl]-2,2'-diol) derivatives and phosphine-based ligands such as BrettPhos. These ligands are instrumental in various palladium-catalyzed cross-coupling reactions, which are fundamental to the synthesis of pharmaceuticals and complex organic molecules.^{[1][2]}

Additionally, a patent was found for the preparation of a structurally related compound, 2-methyl-3-biphenylmethanol, which is utilized as an intermediate in the synthesis of the pesticide bifenthrin.^[3] However, this compound is not employed as a ligand in a catalytic process but rather as a precursor for a larger molecule.

While the biphenyl scaffold is a common feature in the design of high-performance ligands for catalysis, the specific substitution pattern of **2-Methyl-[1,1'-biphenyl]-3-ol** does not appear to have been explored or reported for this purpose in the available scientific literature.

Therefore, it is not possible to provide the requested detailed application notes, experimental protocols, or visualizations for the use of **2-Methyl-[1,1'-biphenyl]-3-ol** as a ligand in catalysis, as no such applications have been publicly disclosed.

For researchers and professionals in drug development interested in biphenyl-based ligands, it is recommended to consult the extensive literature on established ligand systems such as those developed by Buchwald, Hartwig, and others, which have proven efficacy and are well-documented.^{[1][2]}

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References

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- 2. A Highly Active Catalyst for Pd-Catalyzed Amination Reactions: Cross-Coupling Reactions Using Aryl Mesylates and the Highly Selective Monoarylation of Primary Amines Using Aryl Chlorides [organic-chemistry.org]
- 3. CN102381941A - Preparation method of 2-methyl-3-biphenylmethanol - Google Patents [patents.google.com]
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